

Orazamide (Pyrazinamide) Proper Disposal Procedures

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Compound of Interest

Compound Name: Orazamide

Cat. No.: B7822999

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Disclaimer: The information provided herein is for guidance purposes for researchers, scientists, and drug development professionals. Always consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations regarding chemical waste disposal. The following procedures are based on the safety data sheet for Pyrazinamide, which shares the same molecular formula ($C_5H_5N_3O$) and is presumed to be **Orazamide** for the purposes of this guide.

I. Immediate Safety and Handling Information

Orazamide, also known as Pyrazinamide, is a white, solid, odorless powder.^[1] While stable under normal conditions, it is crucial to handle it with appropriate personal protective equipment (PPE) to avoid exposure.^[1]

Personal Protective Equipment (PPE) Requirements:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.^[1]
- **Skin Protection:** Wear chemical-resistant gloves (such as nitrile or neoprene) and body-covering clothing to prevent skin contact.^[2]
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection is not typically required.^[1] However, if dust is generated, use a NIOSH/MSHA-approved respirator.^[2]

In Case of Accidental Release:

- Ensure adequate ventilation and wear appropriate PPE.
- Avoid creating dust clouds.[\[2\]](#)
- For land spills, sweep up the solid material and place it into a designated, labeled container for proper disposal.[\[2\]](#)
- Prevent the spilled product from entering drains.[\[3\]](#)
- Thoroughly clean the contaminated surface.[\[3\]](#)

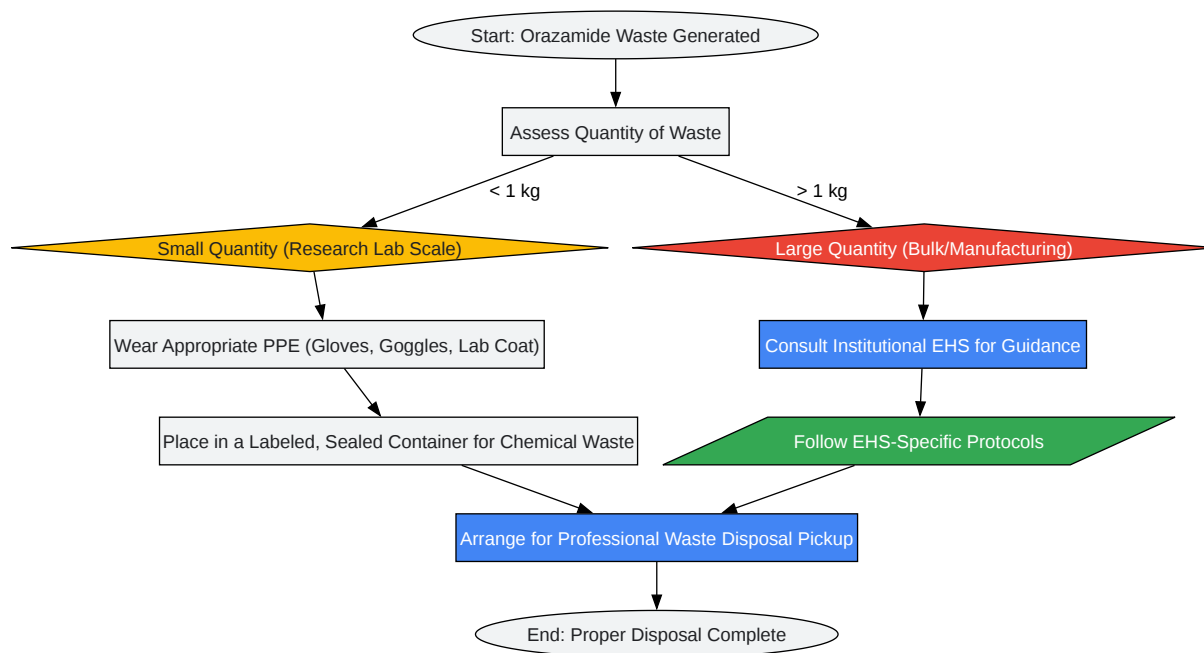
II. Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Orazamide** (Pyrazinamide).

Property	Value	Source
Molecular Formula	C ₅ H ₅ N ₃ O	[1]
Molecular Weight	123.11 g/mol	[1] [4]
Appearance	White solid powder	[1] [4]
Odor	Odorless	[1]
Melting Point	188 - 191 °C (370.4 - 375.8 °F)	[1]
Solubility	No information available	[1]
Stability	Stable under normal conditions	[1]

III. Orazamide Disposal Workflow

The following diagram outlines the decision-making process and steps for the proper disposal of **Orazamide** waste.



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Caption: **Orazamide** Waste Disposal Decision Workflow.

IV. Step-by-Step Disposal Procedures

The preferred method for the disposal of **Orazamide** is through a licensed professional waste disposal service. For small quantities, such as those generated in a research setting, the

following steps should be taken. For larger quantities, consult your institution's EHS department.

Procedure for Small Quantities of Solid **Orazamide** Waste:

- Preparation:
 - Designate a specific, well-ventilated area for waste accumulation.
 - Ensure all necessary PPE is available and in good condition.
- Personal Protective Equipment (PPE):
 - Put on chemical safety goggles, a lab coat, and chemical-resistant gloves.
- Containment:
 - Carefully transfer the solid **Orazamide** waste into a primary container that is compatible with the chemical. This should be a sealable, sturdy container.
 - Avoid any actions that could generate dust.
 - Seal the primary container tightly.
- Labeling:
 - Clearly label the container with "Hazardous Waste," the chemical name ("**Orazamide**" or "Pyrazinamide"), the approximate quantity, and the date of accumulation.
- Storage:
 - Store the sealed container in a designated hazardous waste accumulation area. This area should be secure and away from incompatible materials, such as strong oxidizing agents.

[\[2\]](#)
- Disposal:

- Arrange for the collection of the hazardous waste by your institution's EHS department or a licensed chemical waste disposal company.
- Do not dispose of **Orazamide** down the drain or in the regular trash.

Disposal of Contaminated Materials:

- Items such as gloves, weighing papers, and paper towels that are contaminated with **Orazamide** should be placed in a sealed bag or container, labeled as hazardous waste, and disposed of along with the chemical waste.

V. Environmental and Toxicological Considerations

While extensive environmental hazard data is not readily available, it is crucial to prevent **Orazamide** from entering drains or waterways. The toxicological properties have not been fully investigated, and it should be handled with care.^[1] In case of fire, **Orazamide** may emit toxic fumes, including nitrogen oxides, carbon monoxide, and carbon dioxide.^{[1][2]}

VI. Regulatory Compliance

Disposal of chemical waste is regulated by federal, state, and local laws. In the United States, the Environmental Protection Agency (EPA) provides regulations for hazardous waste management under the Resource Conservation and Recovery Act (RCRA). It is the responsibility of the waste generator to ensure that all disposal activities are in full compliance with these regulations. Always consult with your institution's EHS department to ensure adherence to all applicable guidelines.

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